

# An In-depth Technical Guide to the Synthesis and Structural Analysis of Trimipramine

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## Compound of Interest

Compound Name: Trimipramine

CAS No.: 3564-75-8

Cat. No.: B10761587

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical synthesis and structural analysis of **Trimipramine**. It is designed to serve as a detailed resource for professionals in the fields of medicinal chemistry, pharmacology, and drug development. This document outlines the synthetic pathway from its precursors, details the methodologies for its structural elucidation, and presents key analytical data in a structured format.

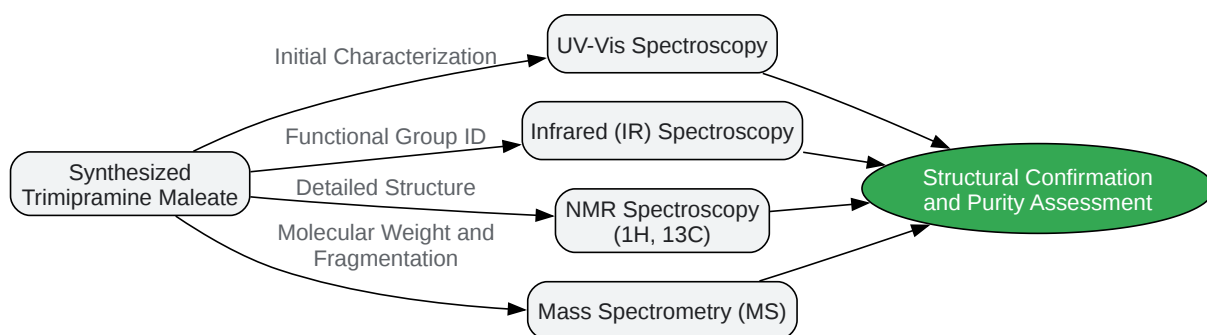
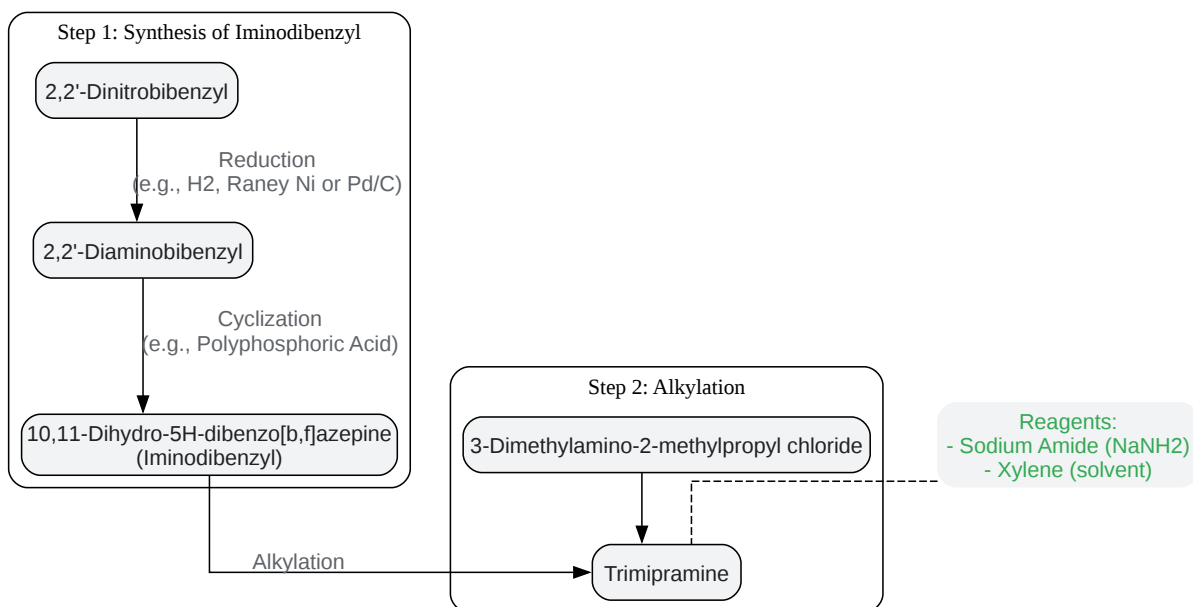
## Synthesis of Trimipramine

**Trimipramine** is a tricyclic antidepressant belonging to the dibenzazepine class.<sup>[1]</sup> Its chemical name is (±)-3-(10,11-dihydro-5H-dibenzo[b,f]azepin-5-yl)-N,N,2-trimethylpropan-1-amine.<sup>[2]</sup> The core of its synthesis involves the alkylation of the iminodibenzyl tricycle.

### 1.1. Synthetic Pathway

The primary route for the synthesis of **Trimipramine** involves a two-step process starting from 2,2'-dinitrobibenzyl. This precursor is first reduced to form 2,2'-diaminobibenzyl, which is then cyclized to produce the key intermediate, 10,11-dihydro-5H-dibenzo[b,f]azepine

(iminodibenzyl).[3] The iminodibenzyl is subsequently alkylated with 3-dimethylamino-2-methylpropyl chloride to yield **Trimipramine**.[4]



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## References

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- [2. Trimipramine - Wikipedia \[en.wikipedia.org\]](#)
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